

An In-depth Technical Guide to 2-Acetylthiophene

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Compound of Interest

Compound Name: 2-Acetylthiophene

Cat. No.: B1664040

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed overview of the core physicochemical properties of **2-Acetylthiophene**, an organosulfur compound of significant interest in various chemical and pharmaceutical applications.

Core Molecular Data

2-Acetylthiophene, also known as methyl 2-thienyl ketone, is an aromatic ketone.^[1] Its fundamental molecular properties are summarized below.

Data Presentation: Physicochemical Properties of **2-Acetylthiophene**

Property	Value	Source
Molecular Formula	C ₆ H ₆ OS	[1] [2] [3] [4]
Molecular Weight	126.18 g/mol	
Alternate Names	Methyl-2-thienyl ketone, 1-(2-Thienyl)ethanone	
CAS Number	88-15-3	
Appearance	Yellow to brown clear liquid	
Melting Point	9-11 °C	
Boiling Point	214 °C	
Density	1.168 g/mL at 25 °C	

Experimental Protocols: Determination of Molecular Weight

The molecular weight of a compound like **2-Acetylthiophene** is typically determined and confirmed using mass spectrometry.

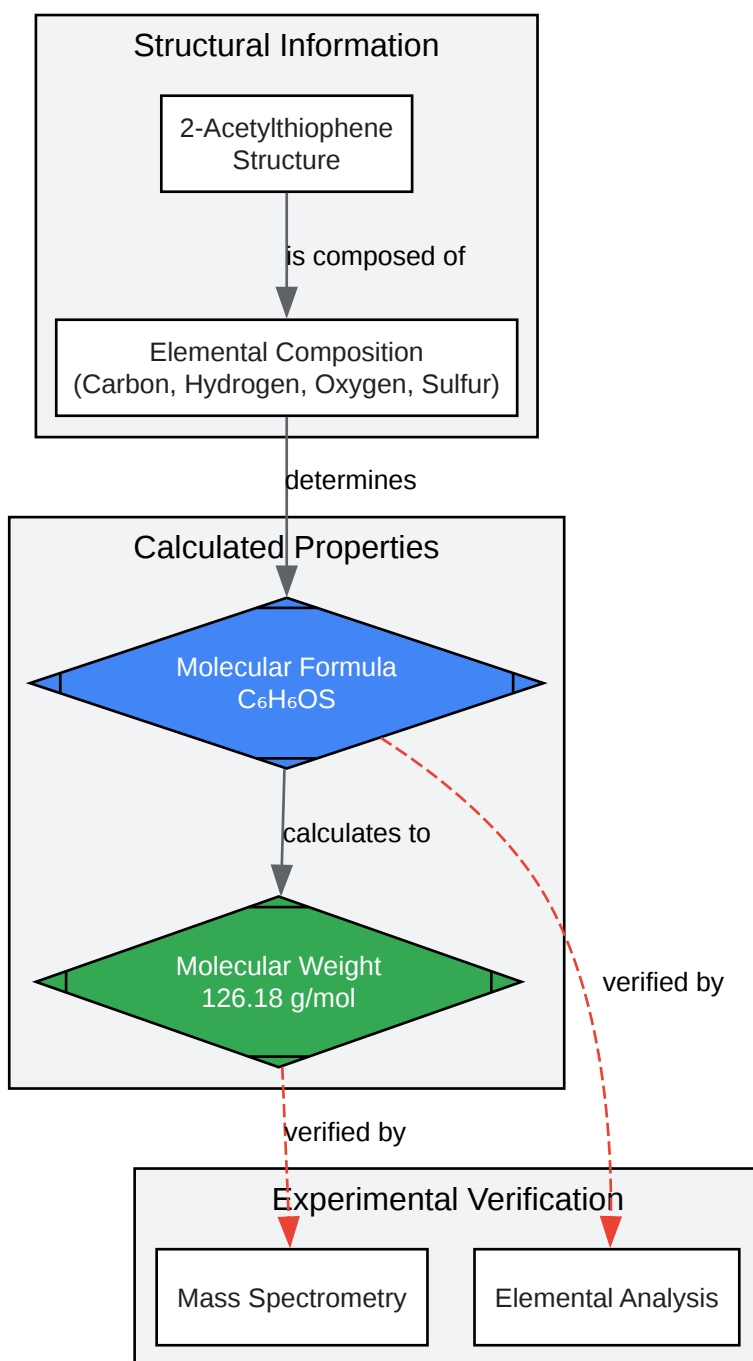
Protocol: Electron Ionization Mass Spectrometry (EI-MS)

- **Sample Introduction:** A small, pure sample of **2-Acetylthiophene** is introduced into the mass spectrometer, where it is vaporized.
- **Ionization:** The gaseous molecules are bombarded with a high-energy electron beam. This process, known as electron ionization, ejects an electron from the molecule to form a radical cation, known as the molecular ion ($M^{+\bullet}$).
- **Acceleration:** The positively charged molecular ions are then accelerated by an electric field into the mass analyzer.
- **Deflection/Analysis:** In the mass analyzer (e.g., a magnetic sector or a quadrupole), the ions are separated based on their mass-to-charge ratio (m/z).

- **Detection:** A detector records the abundance of ions at each m/z value. The peak with the highest m/z value typically corresponds to the molecular ion.
- **Data Interpretation:** The m/z value of the molecular ion peak directly provides the molecular weight of the compound. For **2-Acetylthiophene** (C_6H_6OS), this peak would be observed at approximately $m/z = 126$.

Logical Relationships and Workflows

The relationship between the chemical structure of **2-Acetylthiophene** and its fundamental properties can be visualized as a logical workflow.



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Caption: Logical workflow from structure to molecular properties.

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